

# Navigating the Safety Profile of 2-Acetylfuran-d3: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 2-Acetylfuran-d3

Cat. No.: B12366495

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2-Acetylfuran-d3**. The information presented is primarily based on the non-deuterated form, 2-Acetylfuran, as specific safety data for the deuterated analog is not extensively available. The toxicological and safety profiles of deuterated compounds are generally considered to be very similar to their non-deuterated counterparts. This document is intended to equip researchers, scientists, and drug development professionals with the necessary information for the safe handling, storage, and disposal of this compound.

## Physicochemical and Toxicological Data

The following tables summarize the key quantitative data available for 2-Acetylfuran. This information is critical for understanding the physical hazards and toxicological properties of the substance.

### Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>6</sub> O <sub>2</sub>	[1][2]
Molecular Weight	110.11 g/mol	[1]
Appearance	Colorless to light yellow liquid or low melting solid	[1][3]
Melting Point	26-30 °C (79-86 °F)	
Boiling Point	168-169 °C (334-336 °F) at 760 mmHg; 67 °C (153 °F) at 10 mmHg	
Density	1.098 g/mL at 25 °C	
Flash Point	71 °C (159.8 °F)	
Solubility	Insoluble in water; soluble in alcohol, dipropylene glycol, and ethyl ether.	

## Table 2: Toxicological Data

Hazard Classification	Statement	Source
Acute Oral Toxicity	Toxic if swallowed (Category 2 or 3)	
Acute Dermal Toxicity	Toxic in contact with skin (Category 2 or 3)	
Acute Inhalation Toxicity	Fatal if inhaled (Category 2)	
Serious Eye Damage/Irritation	Causes serious eye damage/irritation (Category 1 or 2)	
Skin Corrosion/Irritation	Causes skin irritation	
Respiratory Irritation	May cause respiratory irritation	

Note: The toxicological data is for 2-Acetylfuran. The deuterated form, **2-Acetylfuran-d3**, is expected to have a similar toxicological profile.

## Experimental Protocols and Methodologies

Detailed experimental protocols for the toxicological assessment of 2-Acetylfuran or its deuterated form are not publicly available in the provided search results. The hazard classifications are based on standardized testing procedures mandated by regulatory bodies. The general workflows for assessing chemical hazards are outlined below.

## Hazard Identification and Handling

2-Acetylfuran is classified as a hazardous substance. It is toxic if swallowed, in contact with skin, and is fatal if inhaled. It also causes serious eye damage and skin irritation. Therefore, stringent safety precautions are mandatory when handling this compound.

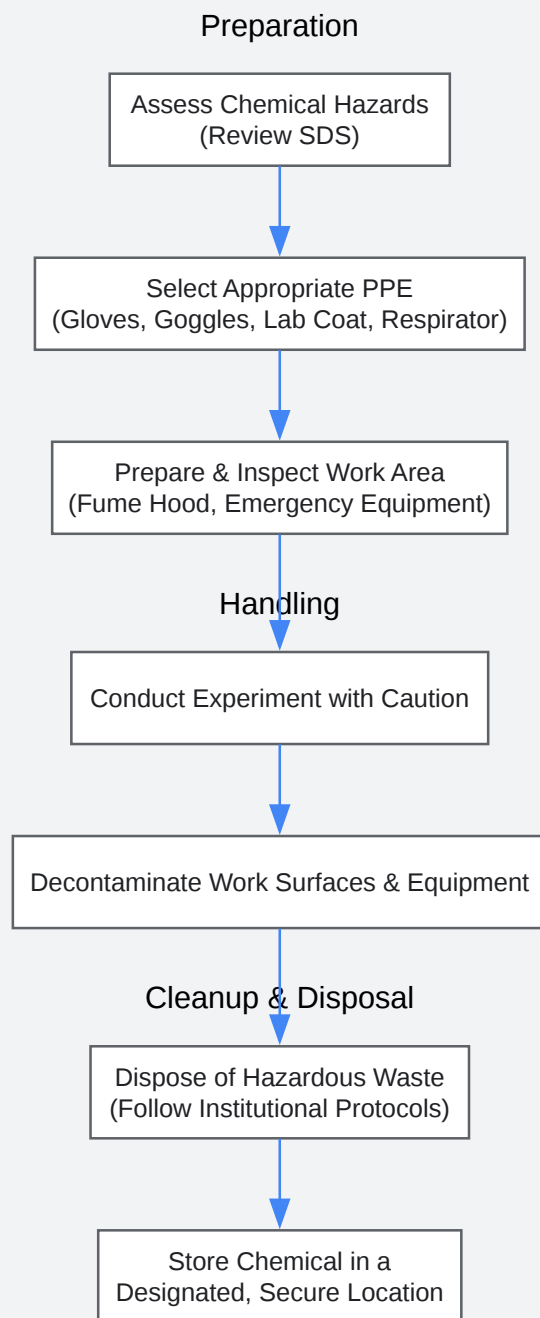
## Personal Protective Equipment (PPE) and Engineering Controls:

- Ventilation: Work should be conducted in a well-ventilated area or in a fume hood.
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin Protection: Wear compatible chemical-resistant gloves and protective clothing to prevent skin exposure.
- Respiratory Protection: If working outside a fume hood or in situations with potential for aerosol generation, wear a NIOSH/MSHA or European Standard EN 149 approved respirator.

## Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of hazardous chemicals like **2-Acetylfuran-d3**.

## Safe Handling Workflow for Hazardous Chemicals



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Caption: Workflow for safe chemical handling.

## Storage and Stability

Proper storage is crucial to maintain the integrity of **2-Acetylfuran-d3** and to prevent hazardous situations.

- **Storage Conditions:** Store in a cool, dry, and well-ventilated area in tightly closed containers. Some suppliers recommend refrigeration at 2°C - 8°C. The compound should be stored away from incompatible materials, heat, and light.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong reducing agents, and strong bases.
- **Stability:** 2-Acetylfuran is stable under normal conditions. However, it is combustible and may form explosive mixtures with air on intense heating.

## Emergency Procedures

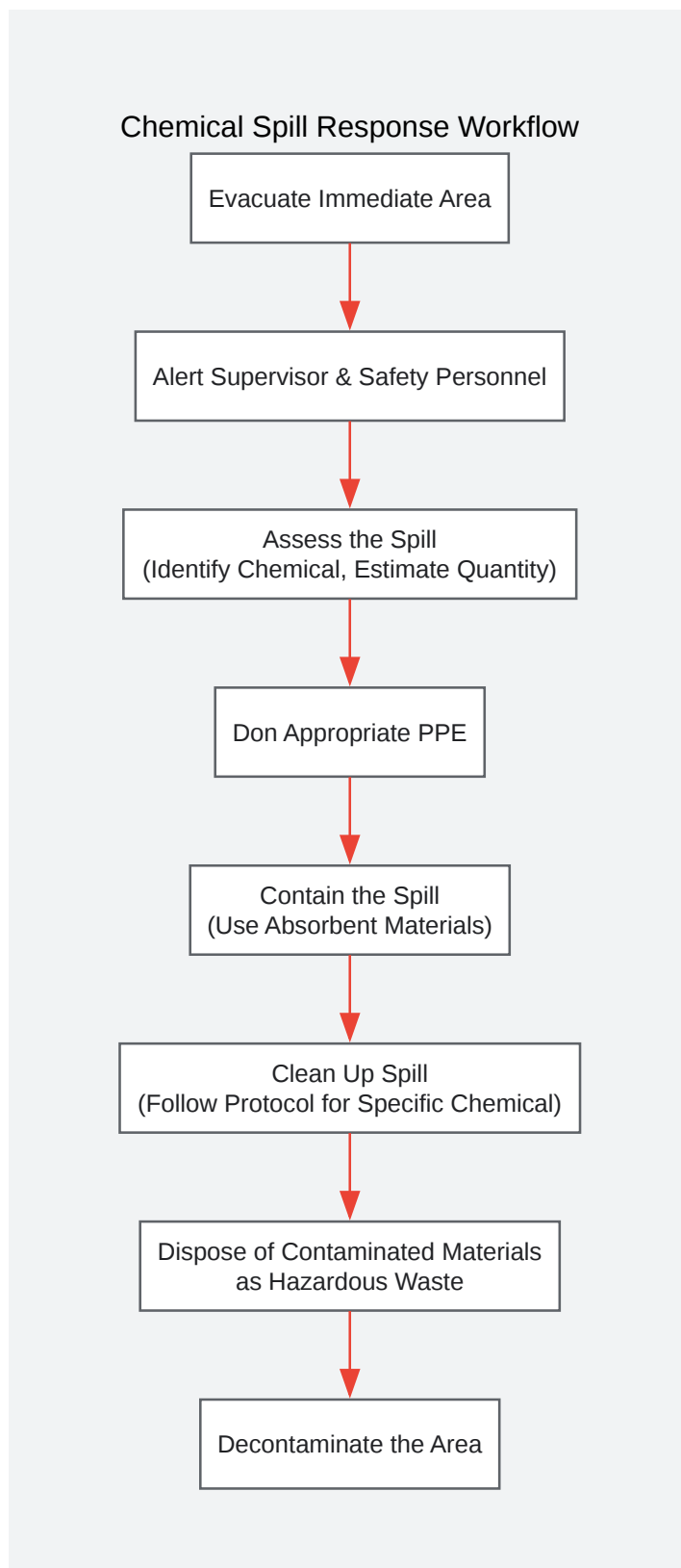
In case of accidental exposure or spill, immediate and appropriate action is critical.

### First Aid Measures:

- **Ingestion:** If swallowed, immediately call a poison center or doctor. Rinse mouth.
- **Inhalation:** If inhaled, remove the person to fresh air and keep comfortable for breathing. Immediately call a poison center or doctor.
- **Skin Contact:** In case of skin contact, take off immediately all contaminated clothing and wash the affected area with plenty of water and soap.
- **Eye Contact:** If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.

## Spill Response Workflow

The following diagram outlines the general procedure for responding to a chemical spill.



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Caption: General workflow for chemical spill response.

## Disposal Considerations

All waste materials containing **2-Acetylfuran-d3** must be treated as hazardous waste and disposed of in accordance with local, regional, and national regulations. Do not allow the material to enter drains or waterways.

## Conclusion

While **2-Acetylfuran-d3** is a valuable compound in research and development, particularly in the synthesis of pharmaceuticals, it poses significant health hazards. A thorough understanding of its safety data and the implementation of rigorous safety protocols are paramount to ensure the well-being of laboratory personnel and the protection of the environment. Always consult the most recent Safety Data Sheet from your supplier before use and adhere to all institutional safety guidelines.

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## References

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